

AC-Ala-Pro-Ala-pNA biochemical research protocols

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Compound Focus: AC-Ala-pro-ala-pna

CAS No.: 61596-39-2

Cat. No.: S688722

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Chemical Profile of AC-Ala-Pro-Ala-pNA

The table below summarizes the key identifying information and physical properties for **AC-Ala-Pro-Ala-pNA**.

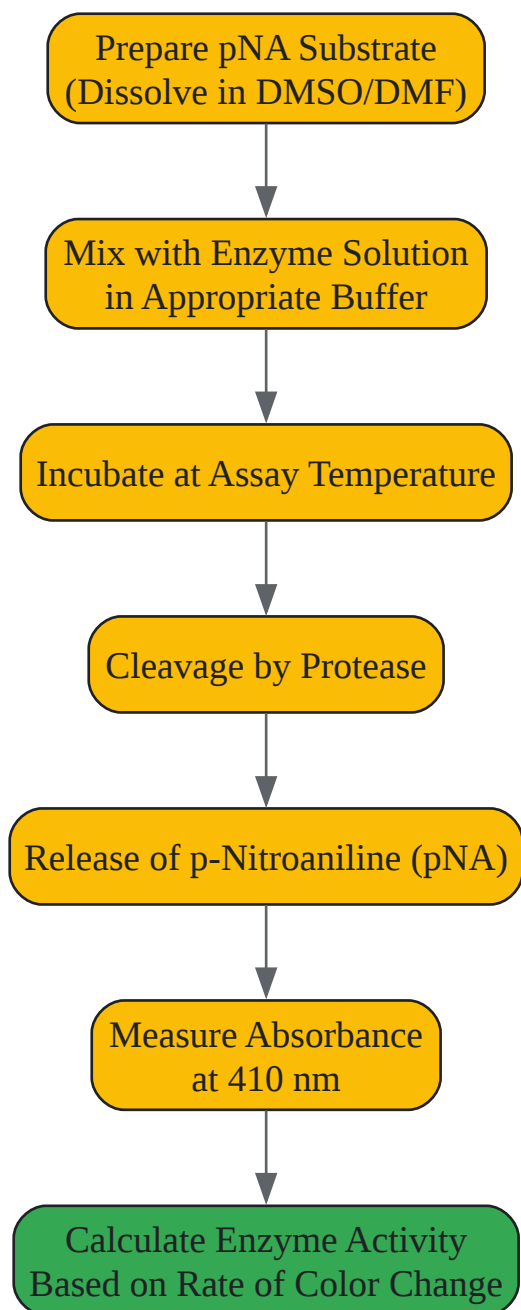
Property	Details
CAS Number	61596-39-2 [1]
Synonyms	N-Acetyl-L-alanyl-L-prolyl-N-(4-nitrophenyl)-L-alaninamide; n-acetyl-l-ala-pro-ala-p-nitroanilide [1]
Chemical Formula	$C_{19}H_{25}N_5O_6$ [1]
Molecular Weight	419.432 g/mol [1]
Boiling Point	823.9 ± 65.0 °C (at 760 mmHg) [1]

General Application as a Protease Substrate

Although direct protocols for **AC-Ala-Pro-Ala-pNA** are unavailable, it belongs to a class of **chromogenic p-nitroanilide (pNA) substrates**. These compounds are widely used to measure protease enzyme activity [2] [3].

- **Basic Principle:** The peptide sequence (e.g., Ala-Pro-Ala) is recognized and cleaved by a specific protease. This cleavage releases the **p-nitroaniline (pNA)** group, which is yellow. The rate of color formation, measured by absorbance at 410 nm, is directly proportional to enzyme activity [4] [2] [3].
- **Handling and Storage:** Suppliers recommend storing similar pNA substrates at **-20°C** [3]. They are often soluble in solvents like DMF or DMSO before being diluted into an aqueous assay buffer [2].

The following diagram illustrates the general workflow for using a pNA substrate in an enzyme assay.



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Example Protocol for a Related pNA Substrate

Since a direct protocol for **AC-Ala-Pro-Ala-pNA** is not found, the following is a generalized protocol based on how a similar substrate, **Suc-Ala-Ala-Pro-Phe-pNA**, is used to assay for the enzyme chymotrypsin [4]

[3]. You can use this as a starting point and may need to optimize conditions (like substrate concentration and buffer) for your specific enzyme and **AC-Ala-Pro-Ala-pNA**.

Step	Details	Notes
1. Reagent Preparation	Prepare a 0.1 M phosphate buffer, pH 8.0. Dissolve AC-Ala-Pro-Ala-pNA in DMSO to a stock concentration of 6 mg/mL. Dilute the enzyme of interest in the same cold buffer.	The stock substrate solution can be aliquoted and stored at -20°C.

| **2. Assay Setup** | In a 1 mL cuvette, add:

- 810-990 μ L of phosphate buffer
- 0-180 μ L of substrate stock
- 10 μ L of diluted enzyme solution (e.g., 0.1 mg/mL). | The final substrate concentration will typically be varied to determine kinetic parameters (K_M and k_{cat}). | **3. Measurement** | Mix quickly and immediately start measuring the increase in **absorbance at 410 nm** for the first 30-60 seconds. | The initial linear rate of absorbance increase is used for calculations. | **4. Data Analysis** | Enzyme activity is calculated using the extinction coefficient of p-nitroaniline. K_M and k_{cat} values are calculated by plotting substrate concentration versus the initial rate. | Software like EnzFitter can be used for kinetic analysis [4]. |

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References

1. China Ac - Ala - Pro - Ala - pNA CAS:61596-39-2 manufacturer supplier... [nbinno.com]
2. Suc- Ala - Ala - Pro -Phe- pNA | CAS#:70967-97-4 | Chemsrsc [chemsrc.com]
3. N-Succinyl- Ala - Ala - Pro -Phe p-nitroanilide 70967-97-4 [sigmaaldrich.com]
4. Ala-Ala-Pro - an overview [sciencedirect.com]

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